

# Application Notes and Protocols for the Analysis of Hexaconazole Residue in Soil

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## Compound of Interest

Compound Name: Hexaconazole

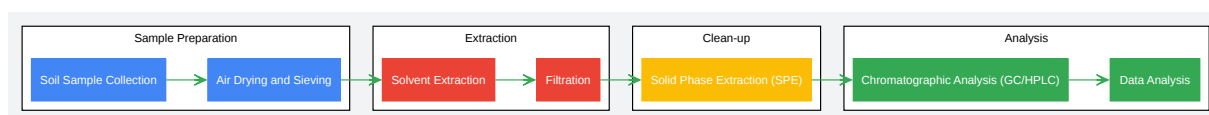
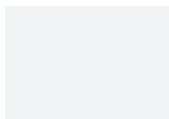
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## Introduction

**Hexaconazole** is a broad-spectrum systemic fungicide belonging to the triazole group.<sup>[1][2]</sup> It is widely used in agriculture to control a variety of fungal diseases on fruits, vegetables, and cereals.<sup>[2][3]</sup> Due to its persistence in the soil, there is a growing concern about its potential environmental impact and entry into the food chain.<sup>[1][4]</sup> Therefore, the development of sensitive and reliable analytical methods for the determination of **hexaconazole** residues in soil is crucial for environmental monitoring and food safety assessment.<sup>[1][3]</sup> These application notes provide detailed protocols for the extraction and quantification of **hexaconazole** in soil samples using Gas Chromatography (GC) and High-Performance Liquid Chromatography (HPLC).

## Chemical Structure of Hexaconazole



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## References

- 1. palmoilis.mpob.gov.my [palmoilis.mpob.gov.my]
- 2. pubs.acs.org [pubs.acs.org]
- 3. Determination of hexaconazole in field samples of an oil palm plantation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols for the Analysis of Hexaconazole Residue in Soil]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1673136#analytical-methods-for-hexaconazole-residue-detection-in-soil]

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